Operational Guide: Safe Disposal and Management of Isopropyl Acetate-d10[1]

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Compound of Interest	
Compound Name:	*Isopropyl Acetate-d10*
CAS No.:	*1398065-53-6*
Cat. No.:	*B591272*

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Part 1: Executive Safety Directive (Immediate Action)

Do not dispose of **Isopropyl Acetate-d10** down the drain. This compound is a Class IB Flammable Liquid and a distinct fire hazard.[1] Improper disposal can lead to vapor accumulation in plumbing, creating explosion risks, or environmental violations under RCRA regulations.[1]

Quick Reference Data:

- Hazard Class: Flammable Liquid (Category 2)[1][2][3][4][5]
- EPA Waste Code:D001 (Ignitable)[1]
- Primary Segregation: Non-Halogenated Organic Solvents[1][6]
- Incompatibility: Strong oxidizers, Nitrates, Strong Acids/Bases (Hydrolysis risk)[1]

Part 2: Technical Justification & Chemical Behavior[1][7]

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To ensure safety, we must understand the causality behind these protocols. **Isopropyl Acetate-d10** (

) behaves chemically identically to its non-deuterated analog, but its application in NMR spectroscopy introduces specific handling nuances.

1. The Hydrolysis Risk

Like all esters, **Isopropyl Acetate-d10** is susceptible to hydrolysis.[1]

- Mechanism: In the presence of strong acids or bases (and moisture), it degrades into Acetic Acid-d4 and Isopropanol-d6.[1]
- Disposal Implication: Never mix this waste with acidic or basic waste streams.[1] An exothermic hydrolysis reaction in a sealed waste container can cause pressure buildup and potential rupture.[1]
- Protocol: Maintain a neutral pH in the "Non-Halogenated" waste container.

2. The "NMR Context" & Cross-Contamination

In NMR labs, Chloroform-d (

) is the dominant solvent.[1]

- The Error: Researchers often habitually dump all NMR tubes into "Halogenated Waste."[1]
- The Consequence: **Isopropyl Acetate-d10** is non-halogenated.[1] Mixing it with halogenated waste increases disposal costs significantly (incineration of halogenated waste requires scrubbers for HCl/HF).[1]
- Correction: Segregate strictly into Non-Halogenated streams unless the solute itself is halogenated.

Part 3: Waste Characterization & Properties[1]

The following data validates the classification of **Isopropyl Acetate-d10** as a D001 Ignitable Waste.

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Property	Value	Operational Implication
Flash Point	2°C - 4°C (36°F - 39°F)	High Fire Risk. Ground all containers during transfer to prevent static discharge.[1][2][3][7]
Boiling Point	~89°C	Volatile.[1] Keep waste containers tightly capped to prevent vapor release (VOCs).[1]
Density	~0.87 g/mL	Lighter than water.[1] Will float on top of aqueous spills, increasing fire spread risk.[1]
Water Solubility	Moderate (~3 g/100mL)	Do not attempt to dilute with water for drain disposal; it will not mix sufficiently to reduce flammability.[1]
EPA Code	D001	Requires thermal treatment (incineration) or fuel blending.[1]

Part 4: Disposal Workflows

Workflow A: NMR Tube Disposal (Small Volume)

Most common scenario for d10 solvents.[1]

- Emptying: Decant the contents of the NMR tube into the Non-Halogenated Organic Waste carboy.[1]
    - Note: If the dissolved sample contains heavy metals or highly toxic substances, the entire solution must be managed according to the solute's hazard profile.[1]
- Rinsing: Rinse the tube twice with a cheap, compatible solvent (e.g., standard Acetone or non-deuterated Isopropyl Acetate).[1]

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- Rinsate Disposal: Decant the rinse acetone into the same Non-Halogenated waste container.
- Glassware: Place the empty, rinsed NMR tube into the Broken Glass/Sharps container (or a dedicated glass wash bin if recycling).[1]

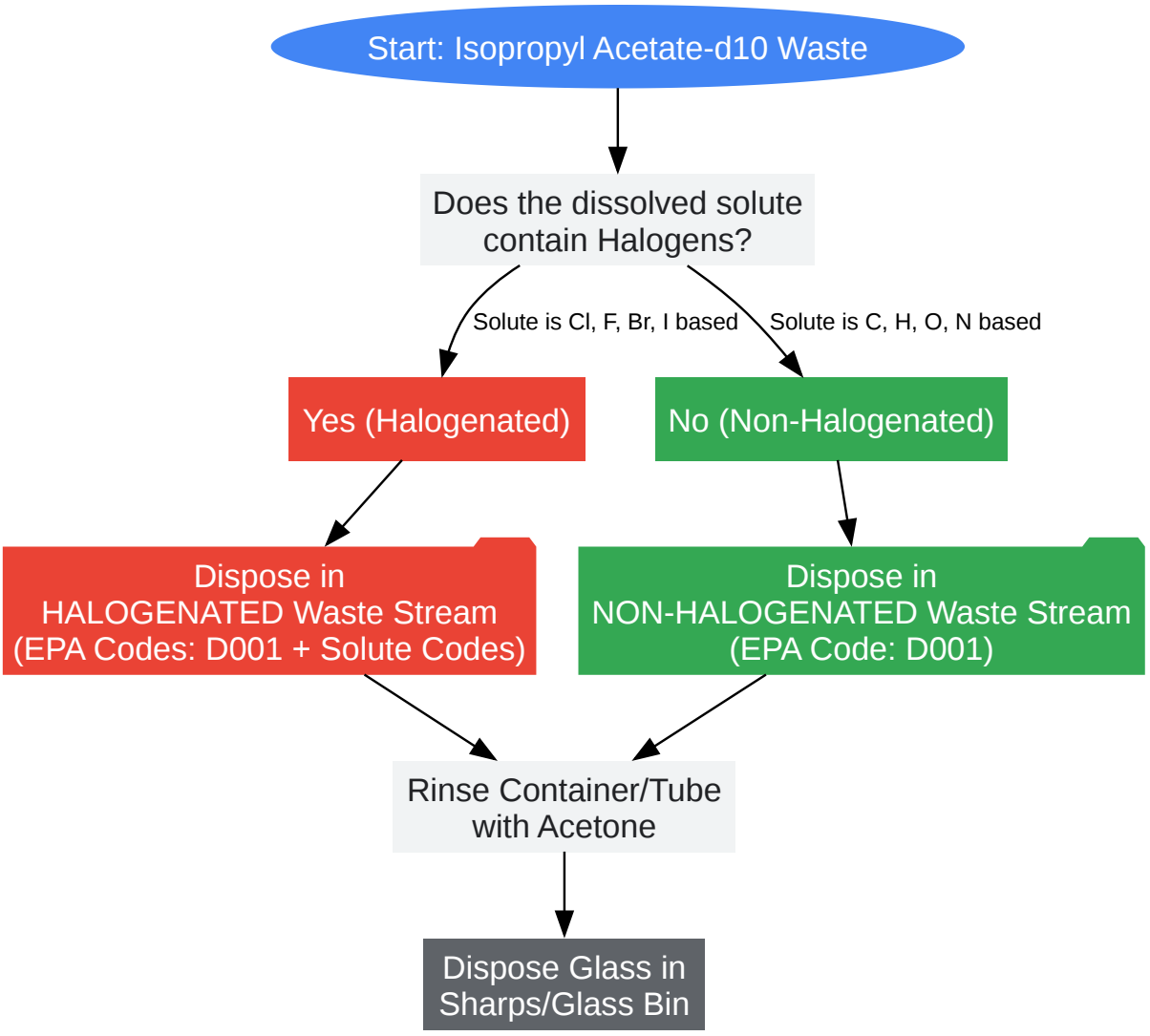
Workflow B: Bulk Solvent Disposal (Expired/Contaminated Bottles)

- Verification: Check the bottle for peroxides or crystallization (rare for acetates, but good practice).[1]
- Labeling: Attach a hazardous waste tag.
  - Must list: "**Isopropyl Acetate-d10**" (or "Deuterated Isopropyl Acetate").[1]
  - Constituents: 100%.[1]
  - Hazard Checkbox: Flammable, Irritant.[1][4][5]
- Transfer: Move the bottle to the Satellite Accumulation Area (SAA). Ensure secondary containment is present.[1][2][5]

Part 5: Logic Flow Diagram

The following decision tree illustrates the correct segregation logic to prevent cross-contamination of waste streams.

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Figure 1: Decision matrix for segregating **Isopropyl Acetate-d10** waste based on solute composition.[1]

Part 6: Emergency Protocols

Spill Response (Small Scale < 500 mL):

- Evacuate & Ventilate: Remove ignition sources immediately. Open fume hood sashes to max safe height if spill is inside; evacuate lab if outside hood.[1]

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- PPE: Wear nitrile gloves (splash protection), lab coat, and safety goggles.[1] Note: Isopropyl Acetate degrades nitrile over time; change gloves immediately after contact.
- Absorb: Use vermiculite or activated charcoal pads.[1] Do not use paper towels as they increase the surface area for evaporation and flammability.[1]
- Disposal: Place soaked absorbents into a sealable bag/container and tag as "Debris contaminated with Flammable Solvent (D001)."[1]

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